

Iron(II) Chloride Hexahydrate: A Comprehensive Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Iron(II)chloride hexahydrate*

Cat. No.: B579629

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Introduction

Iron(II) chloride hexahydrate ($\text{FeCl}_2 \cdot 6\text{H}_2\text{O}$), also known as ferrous chloride hexahydrate, is a valuable reagent in various chemical syntheses and research applications. Its utility, however, is matched by its potential hazards, including corrosivity, toxicity, and hygroscopic nature. This in-depth technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the material safety data for iron(II) chloride hexahydrate. The following sections detail its properties, toxicological profile, and explicit protocols for safe handling, storage, and emergency response, ensuring a secure laboratory environment.

Physical and Chemical Properties

Iron(II) chloride hexahydrate is a solid that typically appears as pale green to yellow-green crystals or lumps.^{[1][2]} It is odorless and highly soluble in water.^{[1][2]} The compound is hygroscopic, meaning it readily absorbs moisture from the air, which can affect its purity and reactivity.

Property	Value
Molecular Formula	FeCl ₂ ·6H ₂ O[1]
Molecular Weight	234.84 g/mol [1][3][4]
Appearance	Pale green to yellow-green crystalline solid[1][2]
Odor	Odorless[2]
Melting Point	Approximately 105-110 °C (with release of crystal water)[2]
Boiling Point	Not determined[2]
Density	1.93 g/cm ³ [1]
Solubility in Water	Highly soluble[1]

Toxicological Data

Iron(II) chloride hexahydrate is harmful if swallowed and can cause severe eye damage and skin irritation.[2] Ingestion can lead to symptoms such as epigastric pain, diarrhea, vomiting, and nausea.

Toxicity Metric	Value	Species	Route
LD50 (Oral)	500 mg/kg (anhydrous)[2][5]	Rat	Oral
LD50 (Dermal)	> 2,000 mg/kg (anhydrous)[2]	Rat	Dermal

Experimental Protocols

Adherence to strict safety protocols is paramount when working with iron(II) chloride hexahydrate. The following sections provide detailed methodologies for its handling, storage, and disposal, as well as emergency first aid procedures.

Handling Protocol

Due to its corrosive and hygroscopic nature, iron(II) chloride hexahydrate should be handled with care in a controlled laboratory environment.

- Engineering Controls: All work with iron(II) chloride hexahydrate, especially when generating dust, should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[6\]](#)[\[7\]](#) Ensure that an emergency eyewash station and safety shower are readily accessible and have been tested.[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and dust.
 - Hand Protection: Wear chemical-resistant gloves, such as butyl rubber, and inspect them for any signs of degradation or perforation before use.[\[6\]](#)
 - Body Protection: A lab coat or chemical-resistant apron should be worn to prevent skin contact.[\[7\]](#) For tasks with a higher risk of exposure, additional protective clothing like oversleeves may be necessary.
- Handling Procedure:
 - When transferring the solid, use scoops or spatulas made of corrosion-resistant material.[\[6\]](#)
 - Avoid creating dust. If possible, use the material in a granular or crystalline form rather than a fine powder.
 - Keep the container tightly closed when not in use to prevent the absorption of moisture from the air.
 - After handling, thoroughly wash hands and any exposed skin with soap and water.[\[9\]](#)

Storage Protocol

Proper storage is crucial to maintain the integrity of iron(II) chloride hexahydrate and to prevent hazardous situations.

- Container: Store in a tightly sealed, original container in a dry and well-ventilated area.
- Location: Store in a designated corrosives storage cabinet, preferably on a lower shelf.[\[7\]](#)
- Incompatible Materials: Segregate from strong bases, alkali metals, and oxidizing agents to avoid violent reactions.[\[2\]](#)
- Environmental Conditions: The recommended storage temperature is between 15-25 °C.[\[2\]](#)
The storage area should be cool and dry.

First Aid Protocols

In the event of exposure, immediate and appropriate first aid is critical.

- Eye Contact:
 - Immediately flush the eyes with copious amounts of lukewarm water for at least 20-30 minutes, holding the eyelids open.[\[10\]](#)[\[11\]](#)[\[12\]](#)
 - Remove contact lenses if present and easy to do so, but do not delay flushing.[\[11\]](#)[\[12\]](#)
 - Do not rub the eyes.[\[11\]](#)
 - Seek immediate medical attention from an ophthalmologist.[\[11\]](#)
- Skin Contact:
 - Immediately remove any contaminated clothing.[\[13\]](#)
 - Brush off any dry chemical from the skin.[\[10\]](#)[\[13\]](#)
 - Flush the affected area with large amounts of water for at least 20 minutes.[\[10\]](#)[\[13\]](#)
 - Wash the skin with soap and water.[\[14\]](#)
 - If irritation persists, seek medical attention.[\[14\]](#)
- Inhalation:

- Move the individual to fresh air immediately.
 - If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration.
 - Seek immediate medical attention.
- Ingestion:
 - Do NOT induce vomiting.[10]
 - If the person is conscious, have them rinse their mouth with water and drink a few sips of water to dilute the chemical.[10]
 - Seek immediate medical attention.

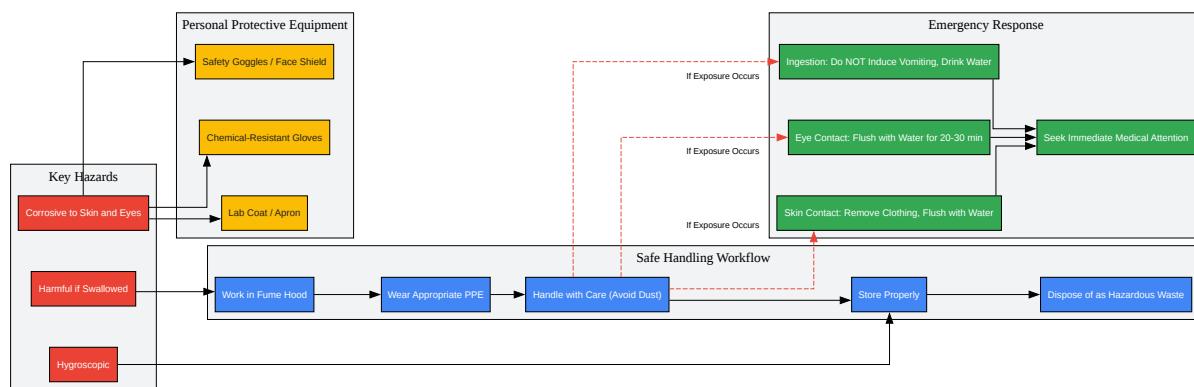
Disposal Protocol

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste iron(II) chloride hexahydrate and any contaminated materials in a designated, labeled, and sealed container for hazardous waste. Do not mix with other waste streams.[15]
- Treatment: Due to its metal content, this inorganic waste should be treated separately.[15] Neutralization with a suitable agent may be required before disposal.
- Licensed Disposal: Arrange for pick-up and disposal by a licensed chemical waste disposal company.

Hazard and Safety Workflow

The following diagram illustrates the key hazards associated with iron(II) chloride hexahydrate and the recommended workflow to ensure safe handling and emergency preparedness.

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Caption: Hazard and Safety Workflow for Iron(II) Chloride Hexahydrate.

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